Technical Support Center: BMS-911172 Oral Suspension Formulation

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Compound of Interest

Compound Name: *BMS-911172*

Cat. No.: *B1574176*

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Product Identity: **BMS-911172** (AAK1 Inhibitor)

Support Ticket: #SUSP-911172-OG

Status: Active Guide

Executive Summary: Compound Profile & Challenge

BMS-911172 is a potent, brain-penetrant inhibitor of Adaptor-associated Kinase 1 (AAK1), primarily utilized in neuropathic pain research.[1][2][3] Like many aryl-amide-based kinase inhibitors, it exhibits high lipophilicity and poor aqueous solubility.

The Core Challenge: Researchers frequently encounter "caking," rapid sedimentation, or needle clogging during oral gavage. These issues arise not from the compound's chemical instability, but from physical formulation errors—specifically, inadequate wetting of the hydrophobic powder and insufficient viscosity in the carrier vehicle.

This guide provides a validated protocol for a stable suspension and a decision-tree troubleshooting section.

Module 1: Validated Formulation Protocols

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For oral gavage in rodents, we recommend two vehicle systems. Protocol A is the industry standard for toxicological safety and general PK. Protocol B is for maximum bioavailability in efficacy models.

Protocol A: Standard Suspending Vehicle (The "Gold Standard")

Best for: Routine dosing, safety studies, and minimizing vehicle-induced GI effects.

Composition: 0.5% Methylcellulose (MC) (400 cP) + 0.1% Tween 80 in Water.

Component	Role	Concentration	Critical Note
BMS-911172	API (Active)	Variable (e.g., 1–60 mg/kg)	Must be micronized or finely milled.
Tween 80	Wetting Agent	0.1% v/v	Reduces surface tension; prevents powder from floating.
Methylcellulose	Suspending Agent	0.5% w/v	Increases viscosity (400 cP grade) to retard sedimentation.
Water	Solvent	q.s.[4]	Use sterile water for injection (SWFI).

Step-by-Step Preparation (Geometric Dilution Method):

- Pre-wetting: Weigh **BMS-911172** into a mortar. Add the Tween 80 directly to the powder. Triturate (grind) with a pestle until a smooth, thick paste forms. Do not skip this—it prevents clumps.
- Geometric Dilution: Add the 0.5% MC solution in small increments (approx. equal to the volume of the paste). Mix thoroughly after each addition.
- Dispersion: Transfer to a vial. Rinse the mortar with remaining MC solution to ensure full recovery.

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- Homogenization: Vortex for 2 minutes or probe sonicate (20% amplitude, 30 sec) to break micro-aggregates.

Protocol B: Enhanced Bioavailability Vehicle

Best for: Efficacy models where maximum exposure is required.

Composition: 10% DMSO + 90% (20% SBE-β-CD in Saline).[5][6]

- Step 1: Dissolve **BMS-911172** completely in DMSO (Stock concentration: ~25 mg/mL).
- Step 2: Slowly add the 20% Sulfobutyl ether-beta-cyclodextrin (SBE-β-CD) solution while vortexing.
- Result: This may form a "nanosuspension" or a clear solution depending on concentration. It prevents the physical agglomeration seen in MC vehicles.

Module 2: Troubleshooting & FAQs

Category 1: Physical Stability & Homogeneity

Q: The suspension settles to the bottom within minutes of preparation. How do I fix this?

> *Root Cause: The viscosity of your vehicle is too low to support the particle size of the drug. The Fix:*
>
> - *Check your Methylcellulose Grade: Ensure you are using 400 cP (centipoise) or higher viscosity grade MC. Low-viscosity grades (e.g., 15 cP) will not hold **BMS-911172** in suspension.*
> - *Reduce Particle Size: If the drug particles are too large (>50 µm), gravity will overcome viscosity. Sonicate the suspension or use a mortar and pestle to micronize the powder before adding the bulk liquid.*

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Q: I see "floating islands" of dry powder on top of the liquid.

> *Root Cause: Poor wetting.* ***BMS-911172*** *is hydrophobic; water tension is keeping it dry. The Fix: You skipped the levigation (wetting) step.*
>
> - *Immediate Rescue: Add 1-2 drops of Tween 80 directly to the clumped suspension and sonicate for 5 minutes.*
> - *Prevention: Always mix the powder with Tween 80 (or a small amount of DMSO) before adding the aqueous MC vehicle.*

Category 2: Administration & Animal Welfare[4][7]

Q: The gavage needle keeps clogging.

> *Root Cause: Agglomeration or insufficient needle gauge. The Fix:*
>
> - *Needle Sizing: For suspensions, do not use needles smaller than 20G (mice) or 18G (rats). 22G needles act as filters and will clog.*
> - *Filtration Check: Pass the suspension through a 100 µm cell strainer prior to loading the syringe to catch large aggregates.*

Q: Can I store the suspension at 4°C for a week?

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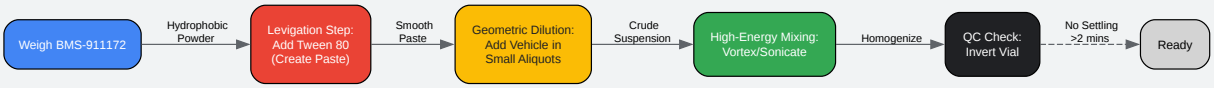
> *Technical Advice:Avoid if possible. While **BMS-911172** is chemically stable, physical suspensions undergo "Ostwald Ripening" (small crystals dissolving and redepositing onto larger ones) during storage, leading to massive crystal growth and caking.*
>
> - *Recommendation: Prepare fresh daily. If storage is mandatory, keep at 4°C and re-sonicate (do not just shake) for 5 minutes before dosing to break up crystal bridges.*

Module 3: Visual Workflows

Figure 1: Optimal Preparation Workflow (Geometric Dilution)

This logic ensures zero clumping and maximum homogeneity.



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Caption: The Geometric Dilution workflow prevents "fish-eyes" (dry clumps encapsulated in gel) which are the primary cause of dosing variability.

Figure 2: Troubleshooting Logic Tree

Follow this path when issues arise during the experiment.

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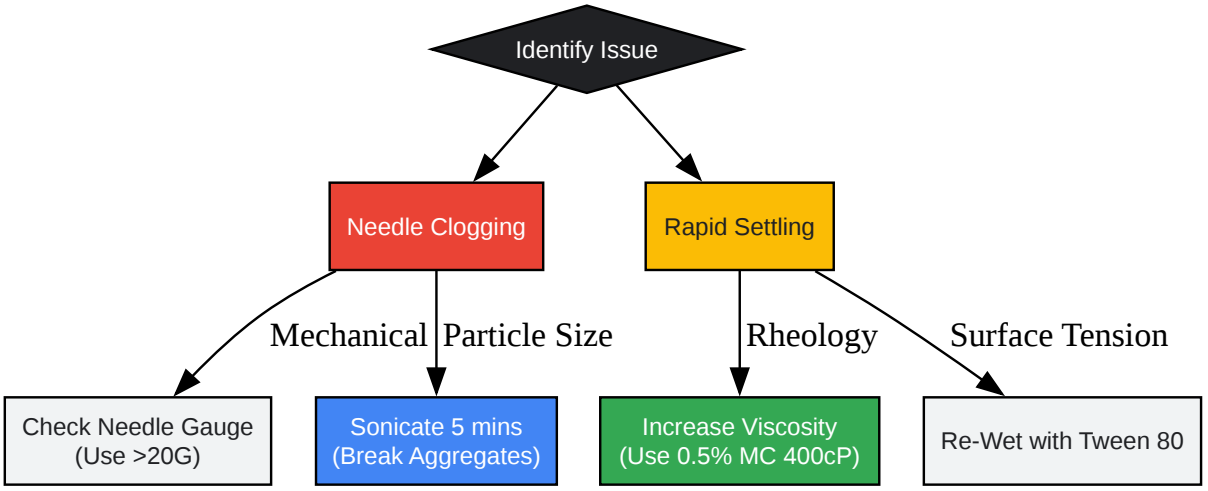

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Caption: Diagnostic tree for resolving physical instability in **BMS-911172** suspensions.

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